

Introduction: The Significance of Substituted Phenols

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Compound of Interest

Compound Name: Phenol, 5-ethenyl-2-nitro-

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Substituted phenols are a cornerstone of organic chemistry, serving as critical intermediates in the synthesis of pharmaceuticals, agrochemicals, dyes, and polymers. The introduction of nitro (-NO₂) and vinyl (-CH=CH₂) functionalities onto the phenol scaffold imparts a unique combination of chemical reactivity and physical characteristics.

- **The Nitro Group:** As a powerful electron-withdrawing group, the nitro moiety significantly increases the acidity of the phenolic proton and influences the electron density of the aromatic ring, making it a key component in pharmacophores and electro-active materials.
- **The Vinyl Group:** This functional group provides a site for polymerization and further chemical modification through addition reactions (e.g., hydrogenation, halogenation, epoxidation), making these molecules versatile building blocks for advanced materials and complex drug scaffolds.

Understanding the physical properties of vinyl-nitrophenol isomers—such as melting point, boiling point, acidity (pKa), and solubility—is paramount for their purification, handling, and rational application in synthesis and drug design.

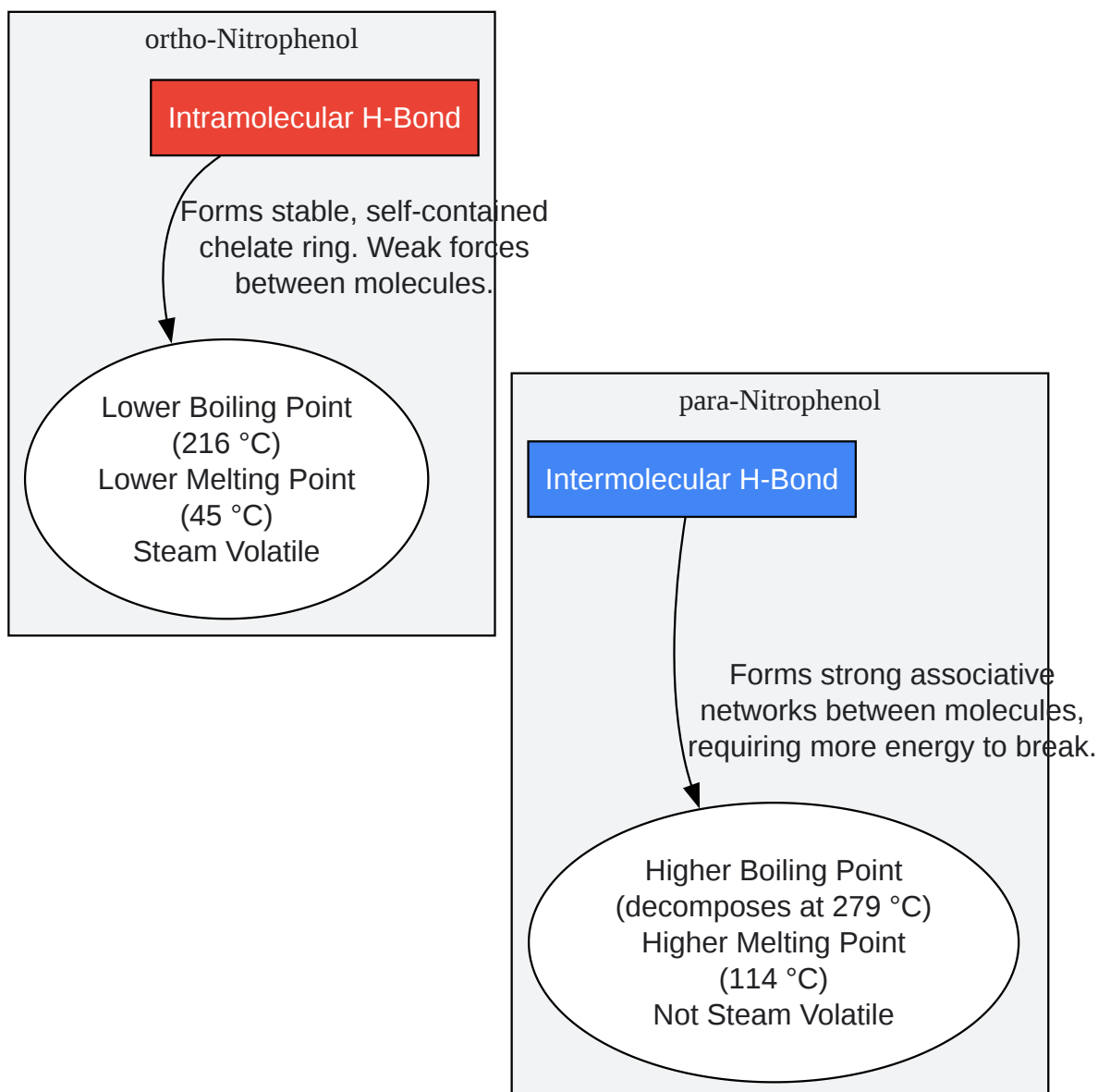
Isomers of Interest

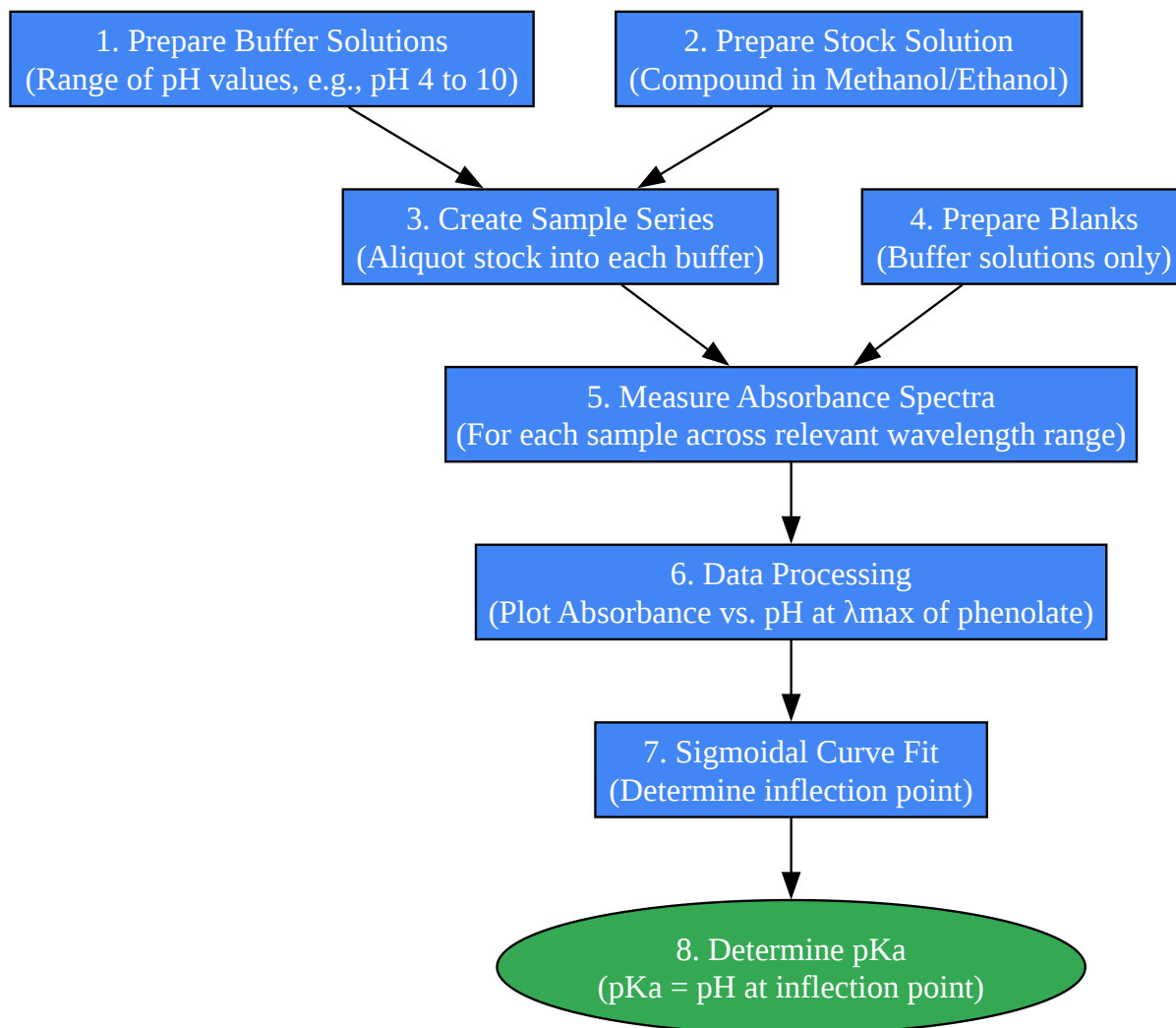
The focus of this guide is 5-vinyl-2-nitrophenol and its related isomers. The relative positions of the hydroxyl, nitro, and vinyl groups dictate the molecule's overall polarity, its ability to form hydrogen bonds, and its electronic properties. The diagram below illustrates the primary isomers discussed.

Caption: Chemical structures of key vinyl-nitrophenol isomers.

The Decisive Role of Hydrogen Bonding: An Analysis of Parent Nitrophenols

The most significant factor governing the differences in the physical properties of nitrophenol isomers is the nature of hydrogen bonding. The proximity of the nitro and hydroxyl groups in ortho-isomers allows for a strong intramolecular hydrogen bond, while meta- and para-isomers can only form intermolecular hydrogen bonds.^[1] This fundamental difference has profound consequences.





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Caption: Workflow for the spectrophotometric determination of pKa.

Step-by-Step Methodology

- Materials:
 - Vinyl-nitrophenol isomer of interest.
 - UV-Vis Spectrophotometer.

- Calibrated pH meter.
- A series of buffer solutions with known pH values spanning the expected pKa (e.g., acetate, phosphate, borate buffers from pH 4 to 10).
- Volumetric flasks and pipettes.
- Methanol or ethanol (spectroscopic grade).
- Preparation of Solutions:
 - Prepare a concentrated stock solution (~1 mg/mL) of the vinyl-nitrophenol isomer in methanol or ethanol.
 - In a series of volumetric flasks, add a precise volume of each buffer solution.
 - Add an identical, small aliquot (e.g., 50 μ L) of the stock solution to each flask and dilute to the final volume with the respective buffer. The final concentration should yield an absorbance maximum between 0.5 and 1.5 AU.
- Spectroscopic Measurement:
 - Set the spectrophotometer to scan a wavelength range that covers the absorbance maxima of both the protonated and deprotonated species (e.g., 250 nm to 500 nm).
 - For each pH value, use the corresponding pure buffer solution as the blank reference.
 - Record the full absorbance spectrum for each prepared sample.
- Data Analysis:
 - Identify the wavelength of maximum absorbance (λ_{max}) for the deprotonated (phenolate) species. This is typically the peak at the longest wavelength, observed in the high pH samples.
 - Create a plot of Absorbance at this λ_{max} versus the pH of the buffer.

- The resulting data should form a sigmoidal curve. The pKa is the pH value at the inflection point of this curve. This can be determined graphically or by fitting the data to the Henderson-Hasselbalch equation.

Conclusion and Implications

While direct experimental data for 5-vinyl-2-nitrophenol and its isomers are not widely published, a comprehensive understanding of their physical properties can be achieved through expert analysis of their parent compounds. The distinction between intramolecular hydrogen bonding in ortho-isomers and intermolecular hydrogen bonding in para-isomers is the single most critical factor determining their physical behavior. Ortho-isomers are predicted to be low-melting, steam-volatile solids, whereas para-isomers are high-melting, non-volatile solids. This knowledge is crucial for designing purification strategies (e.g., distillation vs. recrystallization) and for predicting solubility and bioavailability in drug development contexts. The spectroscopic signatures, particularly the addition of vinyl group signals in NMR and IR, provide clear methods for unambiguous isomer identification.

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Sources

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